A Comprehensive Technical Guide to the Safe Handling of Formamidine Hydrobromide

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Compound of Interest

Compound Name:	*Formamidine Hydrobromide*
CAS No.:	*146958-06-7*
Cat. No.:	*B1446223*

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Introduction: **Formamidine hydrobromide** (CH_5BrN_2), also known as formamidinium bromide or FABr, has become an indispensable precursor material in the field of materials science, particularly for the fabrication of high-efficiency perovskite solar cells.[1] Its role in tuning the optoelectronic properties and enhancing the stability of perovskite absorber layers makes it a common reagent in research, development, and manufacturing settings.[1] However, its increasing prevalence necessitates a thorough understanding of its safety profile and the implementation of robust handling protocols. This guide provides an in-depth, technically grounded framework for researchers, scientists, and drug development professionals to manage **formamidine hydrobromide** safely and effectively, prioritizing experimental integrity and personnel safety.

Section 1: Hazard Identification and Classification

A critical review of available Safety Data Sheets (SDS) reveals significant discrepancies in the hazard classification of **formamidine hydrobromide**. Some suppliers classify the material as non-hazardous under Regulation (EC) No. 1272/2008.[2][3] Conversely, other reputable suppliers and chemical databases assign severe hazard classifications, including reproductive toxicity and organ damage through prolonged exposure.[4][5]

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This discrepancy underscores a crucial principle of chemical safety: when classifications conflict, researchers must adopt the most stringent precautions. The causality behind this conservative approach is to protect against potential, irreversible health effects that may not be fully characterized for all material grades. Therefore, this guide is based on the more severe hazard profile, ensuring a comprehensive margin of safety.

GHS Hazard Classification Summary

The following table synthesizes the Globally Harmonized System (GHS) classifications reported for **formamidine hydrobromide**. Prudent laboratory practice dictates adherence to these warnings until a universally harmonized classification is established.

Hazard Class	Hazard Statement Code	Description	Supporting Sources
Reproductive Toxicity	H360 / H360FD	May damage fertility or the unborn child.	[4][5]
Effects on or via Lactation	H362	May cause harm to breast-fed children.	[5]
Specific Target Organ Toxicity (Repeated Exposure)	H372 / H373	Causes/May cause damage to organs through prolonged or repeated exposure.	[4][5]
Acute Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.	[5]
Acute Toxicity (Oral)	H302	Harmful if swallowed.	[4]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	[4][6]

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Primary Hazard Profile

- Primary Routes of Exposure: Inhalation of dust, skin contact, eye contact, and ingestion.[2]
- Health Hazards: The most significant risks are associated with long-term exposure, including potential reproductive harm and organ damage.[4][5] It is also an irritant to the skin, eyes, and respiratory system.[4][6]
- Environmental Hazards: The material is classified as very toxic to aquatic life, necessitating procedures to prevent its release into the environment.[5]

Section 2: Chemical Identification and Properties

Understanding the physical and chemical properties of **formamidine hydrobromide** is fundamental to designing safe handling and storage protocols. Its sensitivity to environmental conditions is a key factor that dictates laboratory practice.

Identifier	Value	Source(s)
Chemical Name	Formamidine Hydrobromide	[2]
Synonyms	Formamidinium Bromide, FABr	[2][5][7]
CAS Number	146958-06-7	[2][4]
Molecular Formula	CH_5BrN_2 (or $CH_4N_2 \cdot HBr$)	[2]
Molecular Weight	124.97 g/mol	[4]

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Property	Description	Source(s)
Physical State	Solid: White to off-white powder or crystals.	[2][5]
Melting Point	133-140 °C	[2]
Solubility	Soluble in water and Dimethylformamide (DMF).	
Stability	Chemically stable under standard ambient conditions.	[3][6]
Sensitivities	Hygroscopic; sensitive to air, moisture, and light.	[2][6]

Section 3: Safe Handling and Storage Protocols

The sensitivities and potential hazards of **formamidine hydrobromide** demand stringent environmental controls and handling procedures. The primary goal is to minimize exposure and preserve the material's integrity.

Engineering Controls

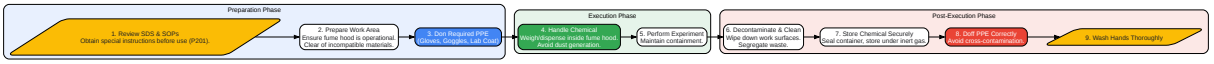
The first line of defense is to control the environment where the chemical is handled.

- Ventilation: All handling of solid **formamidine hydrobromide** that may generate dust, and all work with its solutions, must be conducted in a certified chemical fume hood or a glovebox to ensure adequate ventilation and containment.[2][8][9]
- Safety Stations: A safety shower and eyewash station must be readily accessible and located close to the workstation.[8][9]

Standard Operating Protocol for Handling

This workflow provides a self-validating system for safe handling by integrating hazard controls at each step.

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Caption: A logical workflow for the safe handling of **formamidine hydrobromide**.

Storage Protocol

The hygroscopic and air-sensitive nature of **formamidine hydrobromide** dictates specific storage conditions to prevent degradation.[2][6]

- Container: Always store in the original, tightly closed container.[2][8]
- Atmosphere: The product must be stored under an inert gas (e.g., argon or nitrogen) to protect it from air and moisture.[2][6][8] This is the causal reason for its specific packaging and a critical step to replicate upon opening.
- Conditions: Keep the container in a dry, cool, and well-ventilated place, away from light.[6][8][9] A recommended storage temperature is below 15°C.
- Incompatibilities: Segregate from strong oxidizing agents.[3][8]

Section 4: Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The selection must be based on the potential for contact.

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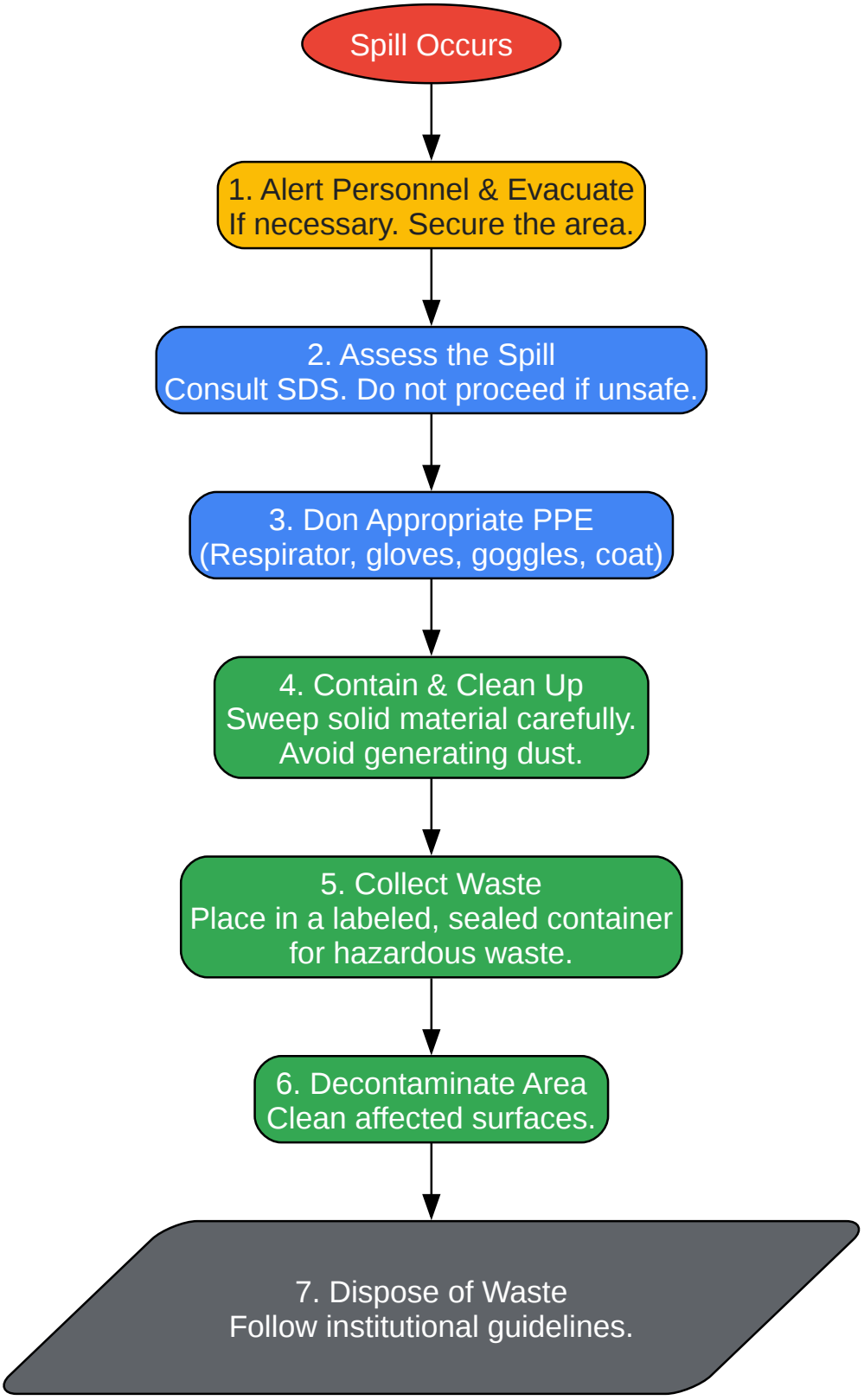
Protection Type	Specification	Rationale & Source(s)
Eye Protection	Chemical safety goggles or safety glasses with side-shields. Must conform to EN166 (EU) or equivalent standards.	Protects against dust particles and solution splashes. A key requirement due to the material being a serious eye irritant.[2][6][9]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.	Prevents skin irritation and potential absorption.[2][6][9]
Skin & Body Protection	A lab coat or protective clothing. Closed-toe shoes are mandatory.	Minimizes the risk of skin contact from spills or dust.[2][3]
Respiratory Protection	An appropriate dust respirator is required when dusts are generated (e.g., during weighing or transfer of solid material).	Protects against inhalation, which can cause respiratory irritation and is a primary route for systemic exposure.[6]

Section 5: Emergency Procedures

Preparedness is essential for mitigating the consequences of an accidental release or exposure. All personnel must be familiar with these procedures.

Chemical Spill Response

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Caption: Step-by-step emergency workflow for a **formamidine hydrobromide** spill.

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Key Spill Actions:

- Avoid generating dust.[2][9] If possible, use vacuum equipment for collection.[2]
- Prevent the substance from entering drains as it is toxic to aquatic life.[5][6]
- Ensure adequate ventilation during cleanup.[2]

First Aid Measures

Immediate and correct first aid can significantly reduce harm from exposure.[10]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6][8] Seek medical attention if you feel unwell.[2][8]
- Skin Contact: Immediately take off all contaminated clothing.[6] Rinse the affected skin with plenty of water for at least 15 minutes.[8][9] If skin irritation occurs, seek medical advice.[2][6]
- Eye Contact: Rinse cautiously and thoroughly with water for several minutes, holding the eyelids open.[2][8] If present, remove contact lenses and continue rinsing.[2][6] Immediate medical attention is required.[6][8]
- Ingestion: Rinse the mouth with water.[2][8] Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.[6][8]

Fire-Fighting Measures

- Extinguishing Media: Use media appropriate for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][6]
- Specific Hazards: The material is combustible.[6] Thermal decomposition can release hazardous gases, including carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[6]
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[2][6]

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Section 6: Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- Waste Collection: All waste containing **formamidine hydrobromide**, including contaminated consumables and cleanup materials, must be collected in a suitable, sealed, and clearly labeled container.
- Disposal Route: Disposal must occur through an approved waste disposal plant and in strict accordance with all local, state, and national environmental regulations.[2][5][6] Do not release into the environment.[5]

Conclusion

While **formamidine hydrobromide** is a key enabling material for advanced photovoltaic research, its potential health and environmental hazards demand a respectful and cautious approach. The conflicting safety classifications in circulation should not lead to complacency but rather to the adoption of the most stringent safety protocols. By implementing robust engineering controls, mandating correct PPE, adhering to strict handling and storage procedures, and preparing for emergencies, researchers can work with this valuable compound confidently and safely. The principles of scientific integrity and trustworthiness begin with a foundational commitment to safety.

References

- Safety Data Sheet - Formamidinium bromide. Ossila. 2
- SAFETY DATA SHEET - **Formamidine Hydrobromide**. FUJIFILM Wako Chemicals. 8
- **Formamidine Hydrobromide** | 146958-06-7. TCI AMERICA.
- SAFETY DATA SHEET - Formamidinium bromide. Sigma-Aldrich. 6
- Aminomethylideneazanium;bromide | CH5BrN2 | CID 91972093. PubChem - NIH. 4
- **Formamidine Hydrobromide** | 146958-06-7. Tokyo Chemical Industry Co., Ltd. (JP). 5
- **Formamidine Hydrobromide** | 146958-06-7. TCI EUROPE N.V.

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- **Formamidine Hydrobromide** | 146958-06-7. FUJIFILM Wako Chemicals. 11
- SAFETY DATA SHEET - Formamidine acetate. Thermo Fisher Scientific. 9
- SAFETY DATA SHEET - **Formamidine Hydrobromide**. TCI Chemicals. 3
- Formamidinium bromide ≥99%, anhydrous. Sigma-Aldrich. 1
- **Formamidine Hydrobromide** (Low water content). BroadPharm. 7
- Section 3: Emergency Procedures. Princeton University Environmental Health and Safety. 10

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Sources

- 1. Formamidinium bromide = 99 , anhydrous 146958-06-7 [sigmaaldrich.com]
- 2. downloads.ossila.com [downloads.ossila.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. Aminomethylideneazanium;bromide | CH5BrN2 | CID 91972093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Formamidine Hydrobromide | 146958-06-7 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. labsolu.ca [labsolu.ca]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- 10. ehs.princeton.edu [ehs.princeton.edu]
- 11. 146958-06-7・Formamidine Hydrobromide・065-06771・063-06772[Detail Information] | [Synthesis & Materials]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]

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